

Technical Support Center: Minimizing Helium Loss from Stored Water Samples

Author: BenchChem Technical Support Team. Date: December 2025



This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize helium loss from stored water samples during their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of helium loss from stored water samples?

Helium loss from stored water samples primarily occurs through two mechanisms:

- Permeation: Helium, being a very small and light molecule, can permeate through container materials that are not sufficiently impermeable.[1][2]
- Leakage: Improperly sealed containers can create pathways for helium to escape. This is a significant concern, especially when dealing with samples under pressure.[3][4]

Factors that can exacerbate helium loss include elevated temperatures, which increase the kinetic energy of helium atoms, and the use of inappropriate container materials and sealing methods.[5]

Q2: What are the recommended container types for storing water samples for helium analysis?

The choice of container is critical to prevent helium loss. The most commonly recommended materials are:

Troubleshooting & Optimization





- Copper Tubing: Soft, refrigeration-grade copper tubing is widely used. It is sufficiently soft to create a helium leak-tight seal through clamping or crimping.[1][2][6]
- Specialized Glass Flasks: Aluminosilicate glass flasks are used, particularly for tritium analysis where helium-3 ingrowth is measured.[1] These are often sealed with polyseal caps.
- Stainless Steel Cylinders: For certain applications, 500 cm³ stainless steel cylinders have been used effectively to collect and store water samples for helium analysis.[7]

Q3: How should I properly seal my sample containers to prevent helium loss?

The sealing method depends on the container type:

- Copper Tubing:
 - Clamping: A non-welded, metal-to-metal seal is created by clamping the tube.[1][2] The clamp must make contact at the outer ends so that light cannot be seen through the contact area.[6]
 - Crimping (Cold Weld): This method forms a pressure-welded seal and is also highly effective.[1][2]
- Glass Bottles/Flasks:
 - Polyseal Caps: High-density polyethylene inserts in plastic caps provide a good seal.[1]
 The caps should be secured tightly, and applying tension with electrical tape can provide a closing torque.[1][2]
 - Argon Backfilling: Before sealing, the headspace of the container can be evacuated and backfilled with argon to create an inert atmosphere.[1]

Q4: What is the ideal storage temperature for water samples collected for helium analysis?

Lowering the storage temperature is an effective way to reduce helium diffusion and loss.

Refrigeration: Storing samples refrigerated is a common practice.[8]



 Freezing: For long-term storage, freezing at -20°C can further lower the diffusion rate of helium from the glass.[2]

However, it's crucial to consider the container type when freezing. For glass bottles, a headspace of several cubic centimeters should be left to prevent breakage due to the expansion of water upon freezing.[6]

Troubleshooting Guide

Troubleshooting & Optimization

Check Availability & Pricing

Issue	Possible Cause(s)	Recommended Solution(s)
Significant helium loss in samples stored in copper tubes.	Improper sealing (clamp not tight enough, faulty crimp).	- Ensure clamps are tightened to the point where no light is visible through the seal.[6]- Use a hydraulic cold welder for a secure crimp.[2]- Visually inspect the seal for any imperfections.
Scratches or damage to the ends of the copper tubes.	- Handle copper tubes with care to avoid scratching the sealing surfaces.[6]- If ends are damaged, cut a new, clean end before sampling.	
Helium loss in samples stored in glass bottles.	Leaky cap seal.	- Use polyseal caps with high-density polyethylene inserts. [1]- Secure the cap tightly and wrap with electrical tape under tension to maintain a closing torque.[1][2]
Permeation through the glass over time.	- Store samples at reduced temperatures (-20°C) to decrease the diffusion rate of helium.[2]	
Headspace issues.	- For samples that might freeze, leave a small headspace to prevent the container from breaking.[6] For others, fill the container completely to minimize the gas phase.[8]	
Contamination of samples with atmospheric helium.	Exposure to air during sampling.	- Minimize the time the sample is exposed to the atmosphere; aim for a collection time of 2-3 minutes.[7]- Use a gravity-feed



		technique with tubing to transfer the sample, allowing the water to overflow slightly to rinse the outside of the tube.[2]
Air bubbles introduced during sampling.	- Use clear tubing to visualize and prevent air bubbles.[2]- Soak plastic tubing in seawater before use to reduce the tendency for bubbles to stick to the inner surface.[2]	
Inconsistent or erroneous helium concentration results.	Degassing of the sample prior to sealing.	- Apply back pressure to the discharge end of the sampling tube during flushing to minimize degassing.[6]
Temperature fluctuations during storage and analysis.	- Maintain a consistent and controlled temperature during storage and prior to analysis, as gas solubility is temperature-dependent.[5][7]	

Experimental Protocols Protocol 1: Sample Collection in Copper Tubing

This protocol is adapted from methods used for collecting seawater samples for helium isotope analysis.[1][2]

Materials:

- Dehydrated, soft-annealed, refrigeration-grade copper tubing (e.g., 0.95 cm OD).[1][2]
- Clamping or crimping tool.
- Plastic tubing for sample transfer.
- Bucket of seawater (for soaking tubing).



Procedure:

- Preparation: Cut the copper tubing into appropriate lengths (e.g., 1 meter). Pre-soak the
 plastic transfer tubing in seawater to reduce bubble adhesion.[2]
- Flushing: Connect the plastic tubing to the sample source (e.g., Niskin bottle spigot). Allow the water to flow through the copper tube for a period to flush out any air and equilibrate the tube with the sample water.
- Filling: Use a gravity-feed technique to fill the copper tube.[2] Ensure no air bubbles are trapped inside.
- Sealing:
 - Clamping: Immediately after filling, place the ends of the copper tube into the clamps and tighten them to create a secure metal-to-metal seal.
 - Crimping: Place the filled tube into a cold welder and create the pressure-welded seals.[2]
- Post-Sealing: If the water is corrosive, rinse the ends of the copper tubes with fresh water to prevent corrosion.
- Storage: Store the sealed tubes in a cool, dark place. For long-term storage, refrigeration or freezing is recommended.[2]

Protocol 2: Sample Collection in Glass Bottles

This protocol is suitable for samples where glass is the preferred container.[1][8]

Materials:

- Aluminosilicate or flint glass bottles.
- Polyseal caps (with high-density polyethylene inserts).
- Argon gas supply (optional).
- Vacuum pump (optional).




Electrical tape.

Procedure:

- Bottle Preparation (Optional, for high-purity applications):
 - Cool the bottles.
 - Place polyseal caps in a desiccator attached to a vacuum pump and an argon supply.
 - Evacuate the desiccator and backfill with argon. Repeat this process.[1]
- · Filling:
 - Use a short length of tubing to transfer the sample into the bottle.
 - Fill the bottle to just below the top, leaving a small headspace if the sample will be frozen to allow for expansion.[6] Avoid overflowing or rinsing the bottle with the sample.[1]
- · Sealing:
 - Immediately replace the cap.
 - Secure the cap tightly.
 - Wrap the cap and neck of the bottle with electrical tape, applying tension to create a closing torque.[1][2]
- Storage: Store the bottles upright in a refrigerated and dark environment.[8]


Visualizations





Click to download full resolution via product page

Caption: Workflow for water sample collection in copper tubing.



Click to download full resolution via product page

Caption: Factors contributing to helium loss from water samples.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. cchdo.github.io [cchdo.github.io]
- 2. go-ship.org [go-ship.org]
- 3. 3 Ways to Reduce Your Helium Usage [restek.com]
- 4. m.youtube.com [m.youtube.com]
- 5. The Impact of Temperature on Helium Gas Leak Detection: A Comprehensive Guide-Shuangjia [hefeisjkj.com]
- 6. USGS Groundwater Dating Lab [water.usgs.gov]
- 7. Procedure to Determine Helium in Water 911Metallurgist [911metallurgist.com]
- 8. stableisotopefacility.ucdavis.edu [stableisotopefacility.ucdavis.edu]
- To cite this document: BenchChem. [Technical Support Center: Minimizing Helium Loss from Stored Water Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14278265#minimizing-helium-loss-from-stored-water-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com